

# Environmental Risk Assessment of Isoxathion and Its Oxon Metabolite: A Technical Guide

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## Compound of Interest

Compound Name: *Isoxathion*

Cat. No.: B1672642

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**Abstract:** This technical guide provides a comprehensive environmental risk assessment of the organophosphate insecticide **Isoxathion** and its primary active metabolite, **Isoxathion-oxon**. It covers their physicochemical properties, mechanism of action, environmental fate and behavior, and ecotoxicological profile. Detailed experimental protocols for toxicity testing and residue analysis are presented, alongside a systematic framework for environmental risk assessment. All quantitative data are summarized in tabular format, and key processes are visualized through diagrams to facilitate a clear understanding of the potential environmental risks associated with these compounds.

## Physicochemical Properties

The environmental behavior and fate of a pesticide are fundamentally governed by its physicochemical properties. **Isoxathion** is a thiophosphate insecticide, and its oxon form is a key metabolite.<sup>[1]</sup> A comparison of their properties is crucial for understanding their partitioning in the environment.

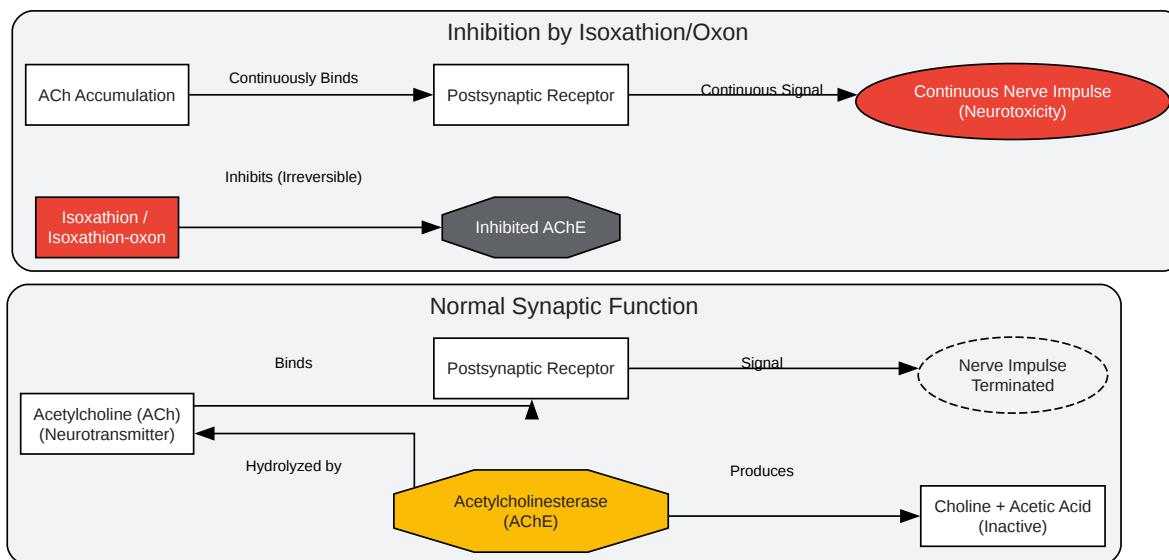
Property	Isoxathion	Isoxathion-oxon	Source(s)
Chemical Formula	$C_{13}H_{16}NO_4PS$	$C_{13}H_{16}NO_5P$	<a href="#">[1]</a> <a href="#">[2]</a>
Molar Mass	313.31 g/mol	297.24 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Yellowish liquid	Colorless to pale yellow liquid	<a href="#">[1]</a> <a href="#">[3]</a>
Water Solubility	1.9 mg/L (at 25°C)	Higher than Isoxathion (qualitative)	<a href="#">[2]</a>
Octanol-Water Partition Coefficient (log K <sub>ow</sub> )	3.88	~2.50	<a href="#">[2]</a>
Vapor Pressure	<0.133 mPa (at 25°C)	Relatively low volatility	<a href="#">[1]</a> <a href="#">[2]</a>
Stability	Unstable in alkaline conditions	Persistent in the environment	<a href="#">[1]</a> <a href="#">[2]</a>

## Mechanism of Action: Acetylcholinesterase Inhibition

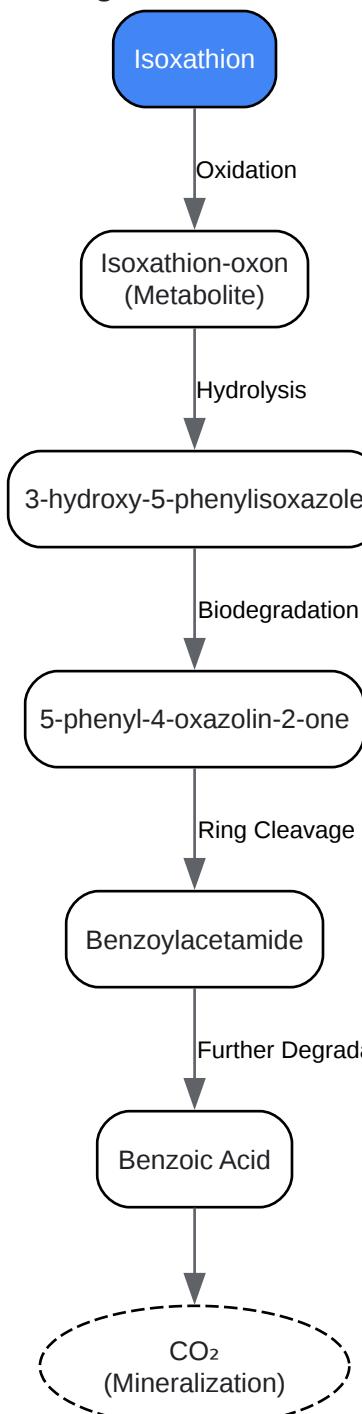
Like other organophosphorus pesticides, the primary mode of action for both **Isoxathion** and its more potent oxon metabolite is the inhibition of the enzyme acetylcholinesterase (AChE).[\[2\]](#) [\[4\]](#) AChE is critical for the termination of nerve impulses at cholinergic synapses by hydrolyzing the neurotransmitter acetylcholine (ACh).[\[5\]](#)

Inhibition of AChE leads to an accumulation of ACh in the synaptic cleft, resulting in continuous stimulation of postsynaptic receptors.[\[1\]](#)[\[5\]](#) This causes a state of hyperstimulation of the nervous system, leading to neurotoxicity in target pests and non-target organisms, including mammals.[\[1\]](#)

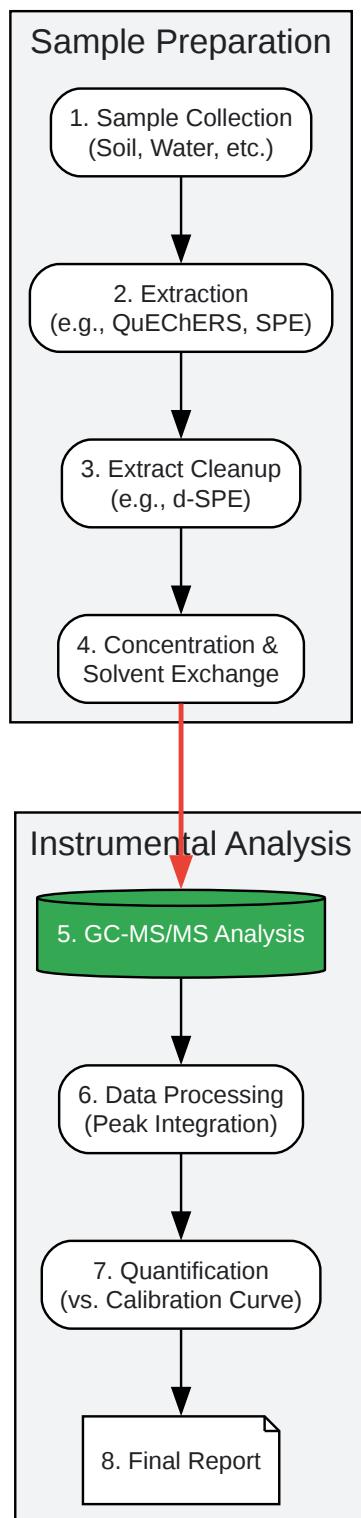
## Mechanism of Acetylcholinesterase (AChE) Inhibition



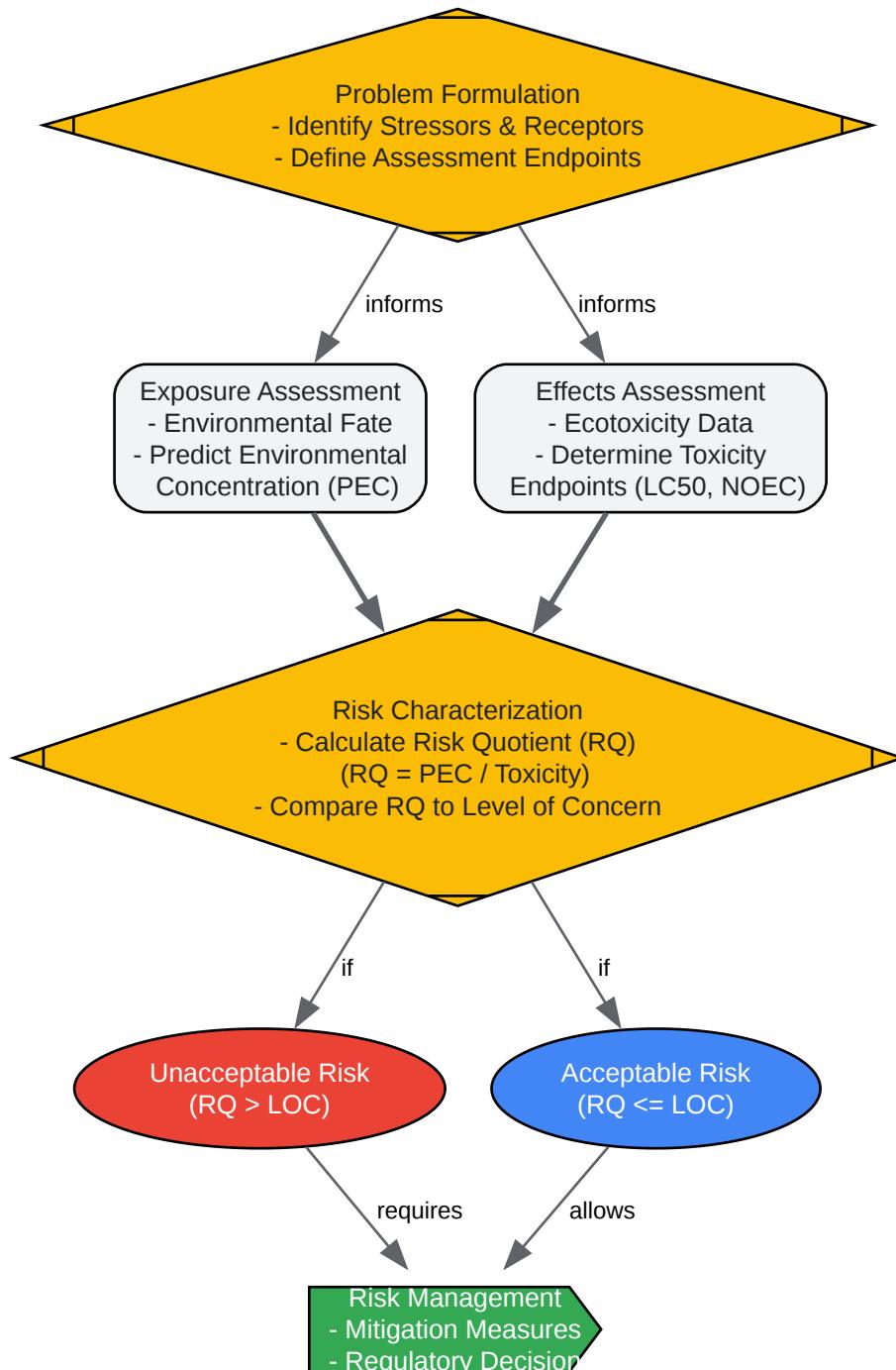
## Environmental Degradation Pathway of Isoxathion



## General Analytical Workflow for Pesticide Residue Analysis



## Tiered Environmental Risk Assessment (ERA) Framework

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## References

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- 4. Isoxathion (Ref: SL 6711) [sitem.herts.ac.uk]
- 5. Acetylcholinesterase Inhibitors: Pharmacology and Toxicology - PMC [pmc.ncbi.nlm.nih.gov]
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